

# An In-depth Technical Guide to the Physical and Chemical Properties of Pyrocatechol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *pyrocatechol*

Cat. No.: *B087986*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Pyrocatechol**, systematically named benzene-1,2-diol, is an aromatic organic compound with significant applications across various scientific disciplines, including a notable role as a precursor and building block in pharmaceutical synthesis.<sup>[1][2][3]</sup> Its unique chemical structure, featuring two adjacent hydroxyl groups on a benzene ring, imparts a distinct set of physical and chemical properties that are critical for its utility in research and drug development. This guide provides a comprehensive overview of these properties, supported by experimental protocols and data presented for clarity and practical application.

## Physical Properties of Pyrocatechol

**Pyrocatechol** is a white, crystalline solid at room temperature, which may darken upon exposure to air and light due to oxidation.<sup>[3][4]</sup> It possesses a faint, phenolic odor.<sup>[5]</sup> A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Pyrocatechol**

| Property                       | Value   | References |
|--------------------------------|---|------------|
| Molecular Formula              | C <sub>6</sub> H <sub>6</sub> O <sub>2</sub>        | [6]        |
| Molar Mass                     | 110.11 g/mol  | [6]        |
| Appearance                     | White crystalline solid                             | [4][6]     |
| Melting Point                  | 104-106 °C  | [1]        |
| Boiling Point                  | 245.5 °C  | [6]        |
| Density                        | 1.344 g/cm <sup>3</sup>                             | [6]        |
| Solubility in Water            | 43 g/100 mL   | [6]        |
| Solubility in Organic Solvents | Soluble in ethanol, ether, benzene, and chloroform. | [1][4]     |
| Vapor Pressure                 | 10 mmHg at 117 °C                                   | [3]        |
| Flash Point                    | 127 °C  | [6]        |

The presence of two hydroxyl groups allows **pyrocatechol** to engage in hydrogen bonding, which significantly influences its melting point, boiling point, and solubility in polar solvents like water.[4]

## Chemical Properties of Pyrocatechol

The chemical reactivity of **pyrocatechol** is largely dictated by the electron-rich aromatic ring and the two nucleophilic hydroxyl groups. These features make it susceptible to a variety of chemical transformations.

### Acidity

**Pyrocatechol** is a weak diprotic acid. The dissociation of its two hydroxyl protons can be characterized by two distinct pKa values, as detailed in Table 2.

Table 2: Acidity of **Pyrocatechol**

| Dissociation Constant | Value        | References |
|-----------------------|--------------|------------|
| pKa <sub>1</sub>      | 9.14 - 9.43  | [7]        |
| pKa <sub>2</sub>      | 11.49 - 13.8 | [7]        |

## Oxidation

**Pyrocatechol** is readily oxidized to form o-benzoquinone, a reaction that is responsible for its discoloration in the presence of air.[6] This oxidation can be initiated by various oxidizing agents and is also observed in biological systems, for instance, in the browning of fruits and vegetables catalyzed by the enzyme polyphenol oxidase.[5][6]

## Chelation and Complex Formation

The ortho-dihydroxy arrangement of **pyrocatechol** makes it an excellent chelating agent for various metal ions. It reacts with ferric chloride (FeCl<sub>3</sub>) to produce a characteristic green coloration, and with basic solutions of iron(III) to form a red complex, [Fe(C<sub>6</sub>H<sub>4</sub>O<sub>2</sub>)<sub>3</sub>]<sup>3-</sup>. [6] This property is fundamental to its role in coordination chemistry.

## Reactivity in Organic Synthesis

**Pyrocatechol** serves as a versatile precursor in organic synthesis. It is a key starting material for the production of various pharmaceuticals, agrochemicals, flavors, and fragrances.[1][2][3] Notable examples include its use in the synthesis of adrenaline, vanillin, and the pesticide carbofuran.[1] The hydroxyl groups can be alkylated, acylated, and undergo other modifications to produce a wide range of derivatives.[8]

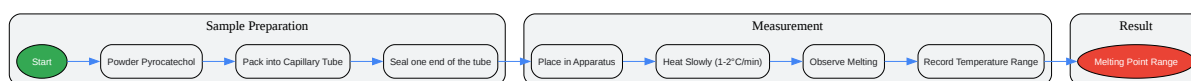
## Experimental Protocols

### Determination of Melting Point

The melting point of **pyrocatechol** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Thiele tube.[9][10][11][12]

Methodology:

- A small amount of finely powdered, dry **pyrocatechol** is packed into a capillary tube, sealed at one end.[9]
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) near the expected melting point.[11]
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire solid has melted.[9] A sharp melting range (typically 0.5-1 °C) is indicative of high purity.



[Click to download full resolution via product page](#)

**Figure 1:** Experimental workflow for melting point determination.

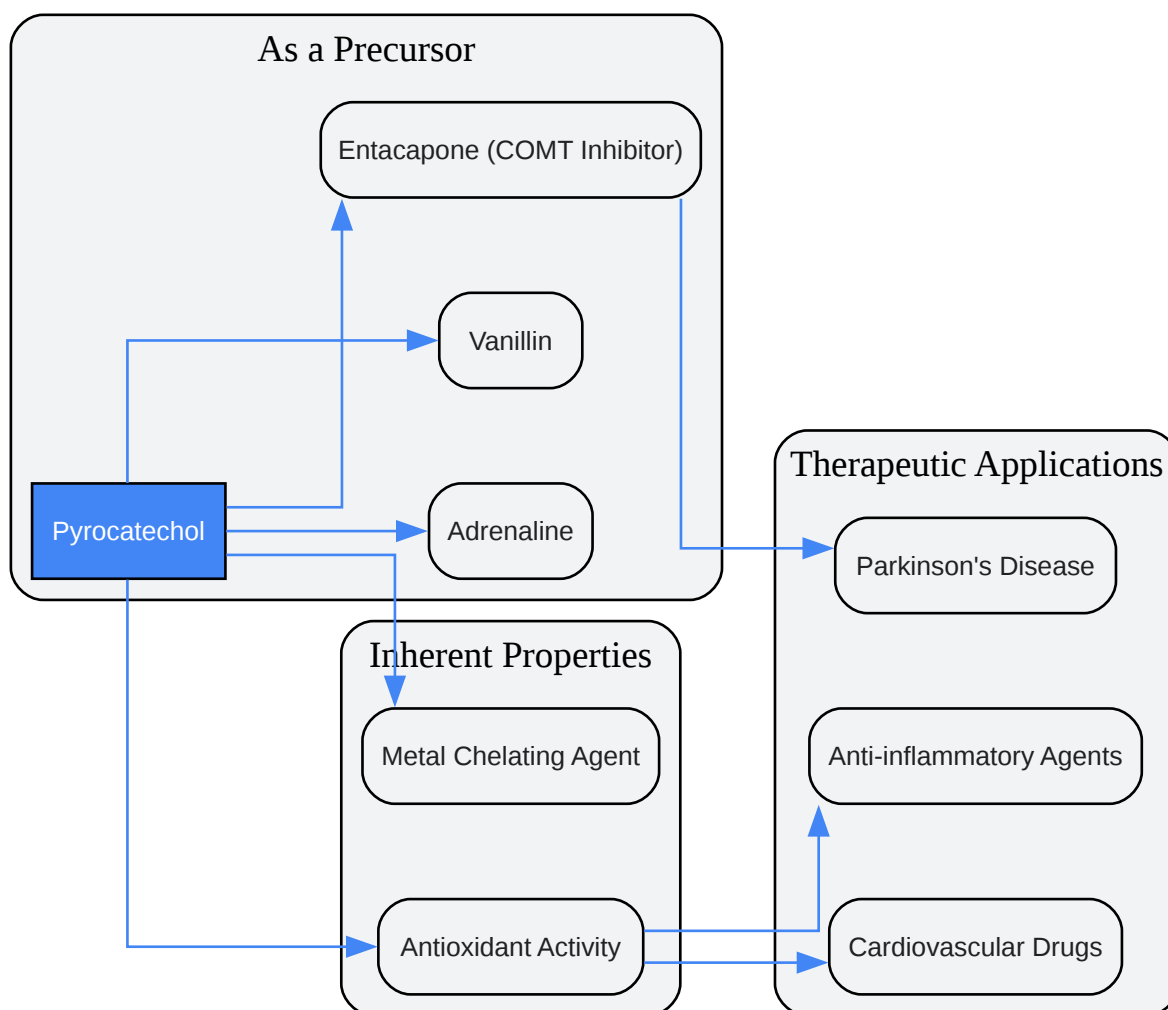
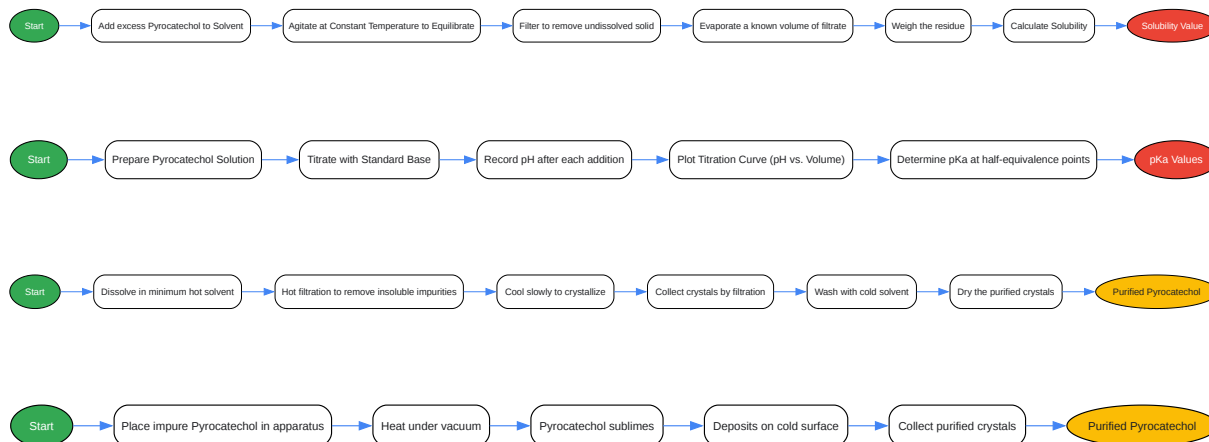
## Determination of Solubility

The solubility of **pyrocatechol** in a given solvent can be determined gravimetrically.[13][14][15]

Methodology:

- An excess amount of **pyrocatechol** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature until equilibrium is reached (i.e., the solution is saturated).[14]
- The undissolved solid is removed by filtration.
- A known volume of the saturated solution is carefully evaporated to dryness.

- The mass of the remaining **pyrocatechol** is measured, and the solubility is calculated in g/100 mL.[13]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinnno.com [nbinnno.com]
- 2. Page loading... [wap.guidechem.com]
- 3. nbinnno.com [nbinnno.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Human Metabolome Database: Showing metabocard for Pyrocatechol (HMDB0000957) [hmdb.ca]
- 6. Pyrocatechol [chemeurope.com]
- 7. An Experimental Validated Computational Method for pKa Determination of Substituted 1,2-Dihydroxybenzenes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. davjalandhar.com [davjalandhar.com]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. studylib.net [studylib.net]
- 13. pharmajournal.net [pharmajournal.net]
- 14. lup.lub.lu.se [lup.lub.lu.se]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Pyrocatechol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087986#what-are-the-physical-and-chemical-properties-of-pyrocatechol]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)